

Spectroscopic Data of (R)-2-Isopropylamino-2-phenylethanol: A Technical Guide

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Compound of Interest

Compound Name: (R)-2-Isopropylamino-2-phenylethanol

CAS No.: 112211-92-4

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This technical guide provides a comprehensive overview of the key spectroscopic data for the chiral amino alcohol, **(R)-2-isopropylamino-2-phenylethanol**. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) characteristics of this important chiral building block. The insights provided herein are grounded in established spectroscopic principles and data from closely related analogs, offering a robust framework for the identification and characterization of this compound.

Introduction to (R)-2-Isopropylamino-2-phenylethanol

(R)-2-Isopropylamino-2-phenylethanol is a chiral molecule of significant interest in the pharmaceutical and chemical industries. Its structure, featuring both a stereocenter and versatile functional groups (a secondary amine and a primary alcohol), makes it a valuable precursor and chiral auxiliary in asymmetric synthesis. The enantiomeric purity of such compounds is often critical to the efficacy and safety of the final active pharmaceutical

ingredient. Therefore, a thorough understanding of its spectroscopic signature is paramount for quality control and structural verification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules, providing detailed information about the chemical environment of individual atoms.

^1H NMR Spectroscopy: Unraveling the Proton Environment

Theoretical Analysis and Predicted Spectrum:

The ^1H NMR spectrum of **(R)-2-Isopropylamino-2-phenylethanol** is predicted to exhibit distinct signals corresponding to each unique proton in the molecule. The chemical shifts are influenced by the electronegativity of adjacent atoms and the anisotropic effects of the phenyl ring.

Table 1: Predicted ^1H NMR Chemical Shifts and Multiplicities for **(R)-2-Isopropylamino-2-phenylethanol**

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Notes
Phenyl-H	7.2 - 7.4	Multiplet	5 protons on the aromatic ring.
CH-OH	~4.8	Doublet of doublets	Benzylic proton, coupled to the CH ₂ protons.
CH ₂ -N	~2.8 - 3.0	Multiplet	Diastereotopic protons, coupled to the benzylic proton and the isopropyl CH.
NH	Variable	Broad singlet	Chemical shift is concentration and solvent dependent.
OH	Variable	Broad singlet	Chemical shift is concentration and solvent dependent.
Isopropyl CH	~2.7	Septet	Coupled to the six methyl protons.
Isopropyl CH ₃	~1.1	Doublet	Two equivalent methyl groups, coupled to the isopropyl CH.

Analysis of the Analogous Compound: (R)-2-Amino-1-phenylethanol

Experimental data for the closely related (R)-2-amino-1-phenylethanol provides a valuable reference. The primary difference in the spectrum of the target molecule will be the presence of signals for the isopropyl group and the downfield shift of the protons adjacent to the nitrogen due to the electron-donating nature of the isopropyl group.

Table 2: Experimental ¹H NMR Data for 2-Amino-1-phenylethanol[1][2]

Protons	Experimental Chemical Shift (δ , ppm) in D ₂ O
Phenyl-H	7.46
CH-OH	5.017
CH ₂ -NH ₂	3.316, 3.230

Note: In D₂O, the NH and OH protons are exchanged with deuterium and are typically not observed.

Experimental Protocol: ¹H NMR Spectroscopy

A detailed methodology for acquiring a high-quality ¹H NMR spectrum is crucial for accurate structural determination.

Diagram 1: Workflow for ¹H NMR Spectroscopy



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Caption: A typical workflow for acquiring a ¹H NMR spectrum.

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

Theoretical Analysis and Predicted Spectrum:

The ¹³C NMR spectrum will show a distinct signal for each unique carbon atom in the molecule.

Table 3: Predicted ¹³C NMR Chemical Shifts for **(R)-2-Isopropylamino-2-phenylethanol**

Carbon	Predicted Chemical Shift (δ , ppm)
Phenyl C (quaternary)	~140
Phenyl CH	~125-129
CH-OH	~72
CH ₂ -N	~58
Isopropyl CH	~49
Isopropyl CH ₃	~23

Analysis of the Analogous Compound: (R)-2-Amino-1-phenylethanol

The ¹³C NMR data for 2-amino-1-phenylethanol provides a solid foundation for interpreting the spectrum of our target compound. The introduction of the isopropyl group will add two new signals and cause shifts in the signals of the carbons in its vicinity.

Table 4: Experimental ¹³C NMR Data for 2-Amino-1-phenylethanol[1]

Carbon	Experimental Chemical Shift (δ , ppm) in D ₂ O
Phenyl C (quaternary)	142.273
Phenyl CH	128.742, 131.735, 131.486
CH-OH	72.413
CH ₂ -NH ₂	48.002

Experimental Protocol: ¹³C NMR Spectroscopy

The procedure for ¹³C NMR is similar to that of ¹H NMR, but typically requires a longer acquisition time due to the lower natural abundance of the ¹³C isotope.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation.

Theoretical Analysis and Predicted Spectrum:

The IR spectrum of **(R)-2-Isopropylamino-2-phenylethanol** will display characteristic absorption bands for its alcohol, secondary amine, and aromatic functionalities.

Table 5: Predicted IR Absorption Frequencies for **(R)-2-Isopropylamino-2-phenylethanol**

Functional Group	Vibration	Predicted Frequency (cm ⁻¹)	Intensity
O-H (Alcohol)	Stretching	3200-3600	Strong, Broad
N-H (Amine)	Stretching	3300-3500	Moderate, Sharper than O-H
C-H (Aromatic)	Stretching	3000-3100	Moderate
C-H (Aliphatic)	Stretching	2850-3000	Moderate
C=C (Aromatic)	Stretching	1450-1600	Moderate
C-N	Stretching	1000-1250	Moderate
C-O	Stretching	1000-1200	Strong

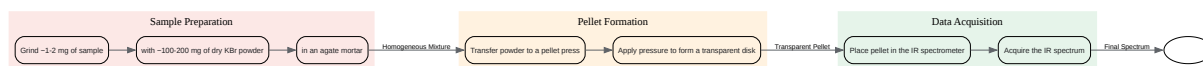
Analysis of the Analogous Compound: (R)-2-Amino-1-phenylethanol

The IR spectrum of 2-amino-1-phenylethanol will be very similar to that of the target compound, with the primary difference being the N-H stretching region. A primary amine typically shows two N-H stretching bands, while a secondary amine shows one.

Experimental Protocol: IR Spectroscopy (KBr Pellet Method)

This method is commonly used for solid samples.

Diagram 2: Workflow for IR Spectroscopy (KBr Pellet)



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Caption: A standard procedure for obtaining an IR spectrum using the KBr pellet method.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity.

Theoretical Analysis and Predicted Fragmentation Pattern:

For **(R)-2-Isopropylamino-2-phenylethanol** (Molecular Weight: 179.26 g/mol), the electron ionization (EI) mass spectrum is expected to show a molecular ion peak (M^+) at $m/z = 179$. The fragmentation is likely to be dominated by cleavages adjacent to the functional groups.

Key Predicted Fragments:

- $m/z = 107$: Loss of the isopropylamino-ethene radical ($\bullet\text{CH}(\text{CH}_3)_2\text{NHCH}_2\bullet$) via benzylic cleavage. This is often a prominent peak for phenylethanol derivatives.
- $m/z = 72$: The isopropylaminomethyl cation ($[\text{CH}_2(\text{NH})\text{CH}(\text{CH}_3)_2]^+$) formed by cleavage of the C-C bond between the phenyl group and the benzylic carbon.
- $m/z = 44$: The iminium ion ($[\text{CH}_2=\text{NHCH}(\text{CH}_3)_2]^+$) resulting from α -cleavage at the nitrogen atom.

Analysis of Related Compounds:

The fragmentation of phenethylamines often involves the loss of the amine-containing side chain, leading to a stable benzylic or tropylium cation. Alpha-cleavage next to the nitrogen is also a common and characteristic fragmentation pathway for amines.

Experimental Protocol: Mass Spectrometry (Electron Ionization)

Diagram 3: Workflow for Mass Spectrometry (EI)

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Caption: A simplified workflow for obtaining a mass spectrum via electron ionization.

Conclusion

This technical guide provides a detailed spectroscopic framework for the characterization of **(R)-2-isopropylamino-2-phenylethanol**. By combining predictive analysis with experimental data from a close structural analog, researchers and scientists are equipped with the necessary information to confidently identify and assess the purity of this valuable chiral compound. The provided protocols and workflows serve as a practical reference for obtaining high-quality spectroscopic data.

References

- Biological Magnetic Resonance Bank. BMRB entry bmse000307 - 2-Amino-1-phenylethanol. [\[Link\]](#)

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Sources

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